

BI-749327: A Technical Guide for In Vitro Investigation of TRPC6 Function

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Compound of Interest

Compound Name: BI-749327

Cat. No.: B2540885

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Introduction

Transient Receptor Potential Canonical 6 (TRPC6) is a non-selective cation channel that plays a crucial role in various physiological processes, including calcium signaling, smooth muscle contraction, and kidney function.[1][2] Dysregulation of TRPC6 activity has been implicated in the pathophysiology of several diseases, such as focal segmental glomerulosclerosis, cardiac hypertrophy, and pulmonary hypertension.[3][4] This has led to the development of selective TRPC6 inhibitors as potential therapeutic agents and valuable research tools.

This technical guide provides an in-depth overview of **BI-749327**, a potent and selective antagonist of TRPC6. We will detail its mechanism of action, provide key in vitro experimental protocols for its use, and present its pharmacological data in a clear, comparative format. This guide is intended to equip researchers with the necessary information to effectively utilize **BI-749327** in their studies of TRPC6 function.

BI-749327: Pharmacological Profile and Properties

BI-749327 is an orally bioavailable and highly selective inhibitor of the TRPC6 ion channel.^[5] Its chemical and pharmacological properties are summarized below.

Chemical Properties

Property	Value	Reference
Formal Name	[4-(6-amino-3-pyridazinyl)-1-piperidinyl][4-[4-(trifluoromethyl)phenoxy]phenyl]-methanone	
CAS Number	2361241-23-6	
Molecular Formula	C ₂₃ H ₂₁ F ₃ N ₄ O ₂	
Molecular Weight	442.4 g/mol	
Solubility	DMSO: 31.25 mg/mL (70.63 mM)	

In Vitro Potency and Selectivity

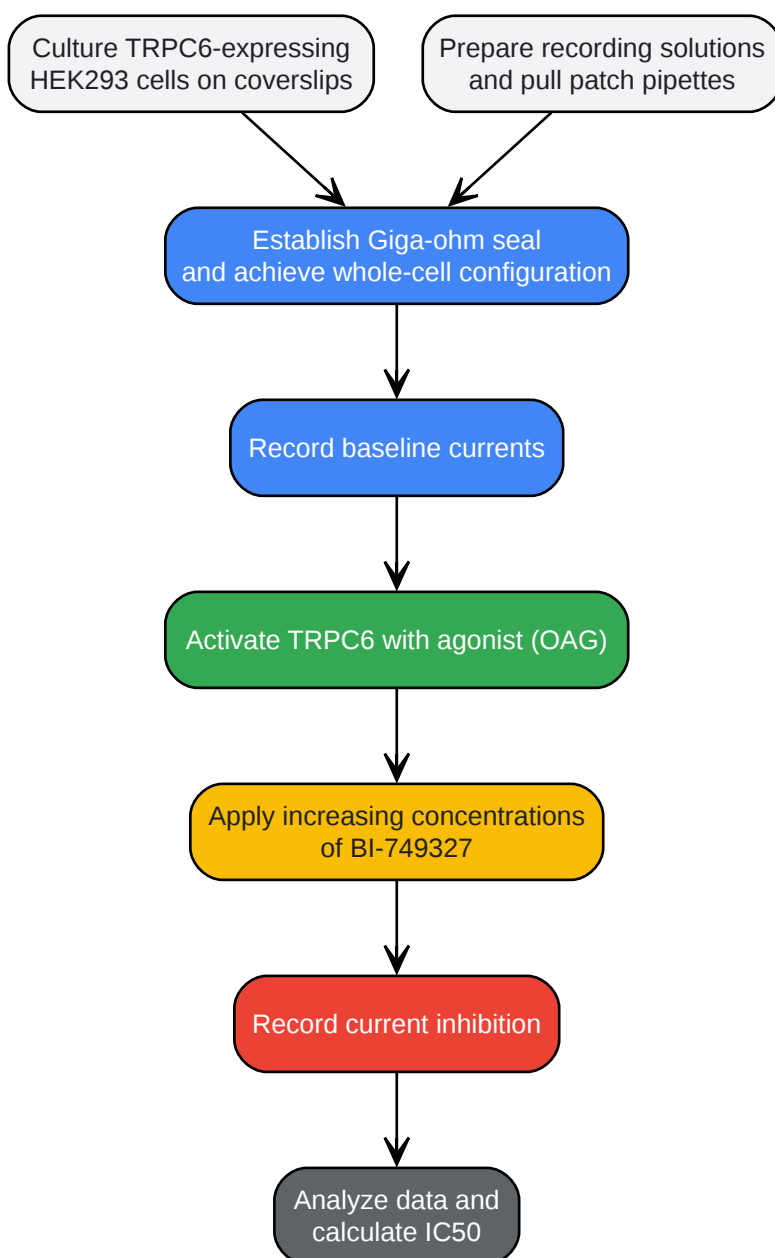
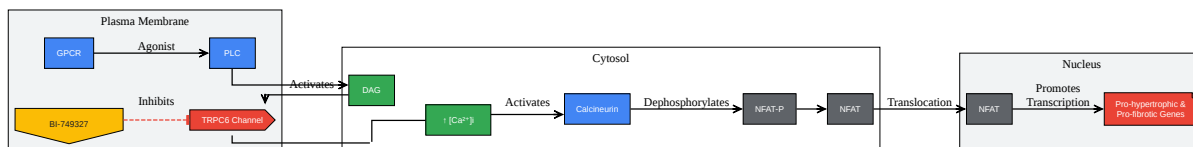
BI-749327 demonstrates potent inhibition of TRPC6 across different species with high selectivity against other TRPC channels, particularly the closely related TRPC3 and TRPC7.

Target	Species	IC ₅₀ (nM)	Selectivity vs. TRPC6	Reference
TRPC6	Mouse	13	-	
Human	19	-		
Guinea Pig	15	-		
TRPC3	Mouse	1,100	85-fold	
TRPC7	Mouse	550	42-fold	

Mechanism of Action and Signaling Pathway

BI-749327 exerts its inhibitory effect by blocking the influx of cations, primarily Ca^{2+} , through the TRPC6 channel. This disruption of calcium signaling has significant downstream consequences, most notably the suppression of the calcineurin-NFAT (Nuclear Factor of Activated T-cells) signaling pathway.

The activation of TRPC6, often triggered by G-protein coupled receptors (GPCRs) and the subsequent production of diacylglycerol (DAG), leads to an increase in intracellular calcium. This rise in calcium activates calcineurin, a phosphatase that dephosphorylates NFAT, allowing its translocation to the nucleus. In the nucleus, NFAT acts as a transcription factor, promoting the expression of genes associated with pathological conditions like cardiac hypertrophy and fibrosis. **BI-749327**, by blocking the initial calcium entry through TRPC6, effectively prevents the activation of this entire cascade.



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